

Spectrophotometric Properties of Glycine Cresol Red: A Technical Guide

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Compound of Interest

Compound Name: Glycine cresol red

CAS No.: 65720-39-0

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Abstract

Glycine Cresol Red is a complexometric indicator primarily utilized in the spectrophotometric determination of various metal ions. Its molecular structure, derived from Cresol Red, incorporates iminodiacetate groups that facilitate the formation of colored complexes with metal cations. This binding event leads to a discernible change in the visible absorption spectrum, enabling the quantitative analysis of the target ion. While detailed spectrophotometric data for the free **Glycine Cresol Red** molecule is not extensively available in contemporary literature, its application in analytical chemistry is documented. This guide summarizes the known properties of **Glycine Cresol Red**, provides generalized experimental protocols for its use, and presents the detailed spectrophotometric characteristics of its parent compound, Cresol Red, for comparative reference.

Introduction to Glycine Cresol Red

Glycine Cresol Red is a derivative of the pH indicator Cresol Red. The key structural modification is the addition of glycine or iminodiacetate moieties, which function as chelating

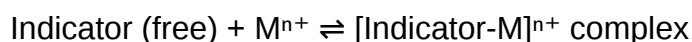
agents. This structural feature shifts its primary utility from a pH indicator to a complexometric indicator for metal ions. It is employed in analytical procedures to quantify metals such as aluminum (Al^{3+}), gallium (Ga^{3+}), indium (In^{3+}), tungsten (W^{6+}), iron (Fe^{3+}), and copper (Cu^{2+}). [1][2] The formation of a metal-indicator complex results in a distinct color change, and the absorbance of this complex is measured spectrophotometrically.

Table 1: General Properties of **Glycine Cresol Red**

Property	Value
Synonym	3',3''-Bis-(N-[carboxymethyl]aminomethyl)-o-cresolsulfonphthalein
CAS Number	77031-64-2
Molecular Formula (Sodium Salt)	$\text{C}_{27}\text{H}_{27}\text{N}_2\text{NaO}_9\text{S}$
Primary Application	Complexometric indicator for spectrophotometric metal ion analysis.[1]
Reported Metal Ion Analytes	Al^{3+} , Ga^{3+} , In^{3+} , W^{6+} , Fe^{3+} , Cu^{2+} . [1][2]

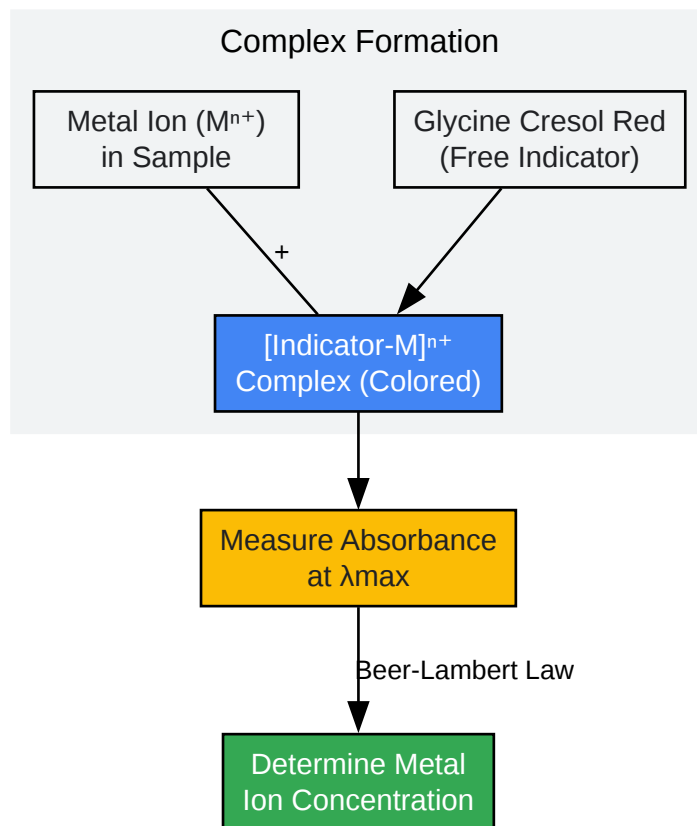
Principle of Complexometric Analysis

The use of **Glycine Cresol Red** in spectrophotometry is based on the formation of a stable, colored complex with a target metal ion (M^{n+}). The reaction can be generalized as:



The free indicator and the metal-indicator complex exhibit different absorption spectra. By measuring the absorbance at the wavelength where the complex shows maximum absorbance (λ_{max}), the concentration of the metal ion can be determined, typically following the Beer-Lambert Law. The stability and stoichiometry of the complex, as well as the optimal pH for its formation, are critical parameters in developing a specific analytical method.

General Principle of Complexometric Analysis



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Caption: Logical flow of complexometric analysis using **Glycine Cresol Red**.

Experimental Protocols

While specific protocols vary depending on the analyte, a general methodology for the spectrophotometric determination of a metal ion using **Glycine Cresol Red** can be outlined.

3.1. Preparation of Reagents

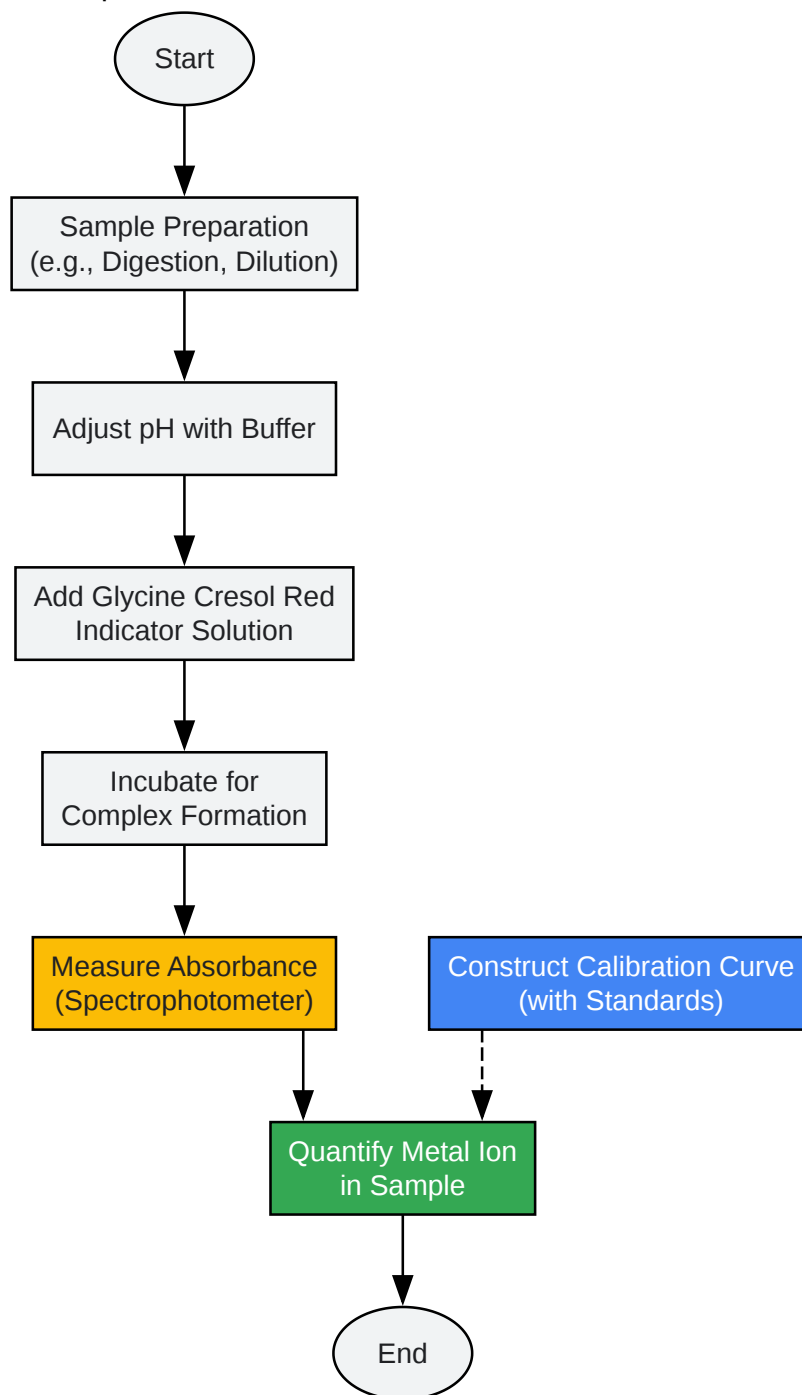
- **Glycine Cresol Red Indicator Solution:** Prepare a stock solution of a specified concentration (e.g., 0.1% w/v) by dissolving the sodium salt of **Glycine Cresol Red** in deionized water.

- **Buffer Solution:** Prepare a buffer solution to maintain the optimal pH for the complex formation with the target metal ion. The choice of buffer (e.g., acetate, HEPES) and pH is method-dependent.
- **Standard Metal Ion Solution:** Prepare a certified standard stock solution of the metal ion to be analyzed. Working standards are prepared by diluting the stock solution.

3.2. General Analytical Procedure

- **Sample Preparation:** The sample containing the metal ion of interest may require pretreatment, such as digestion or extraction, to bring the analyte into a suitable solution and remove interfering substances.
- **pH Adjustment:** To an aliquot of the prepared sample or standard solution, add the buffer to adjust the pH to the optimal range for complex formation.
- **Complex Formation:** Add a precise volume of the **Glycine Cresol Red** indicator solution. Allow sufficient time for the complexation reaction to reach equilibrium.
- **Spectrophotometric Measurement:** Measure the absorbance of the solution at the λ_{max} of the metal-indicator complex against a reagent blank.
- **Calibration:** Construct a calibration curve by plotting the absorbance values of the working standards against their known concentrations.
- **Quantification:** Determine the concentration of the metal ion in the sample by interpolating its absorbance value on the calibration curve.

Experimental Workflow for Metal Ion Determination



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Caption: A generalized workflow for spectrophotometric analysis.

Spectrophotometric Properties of Cresol Red (Reference Compound)

Disclaimer: The following data pertains to Cresol Red, the parent compound of **Glycine Cresol Red**. Due to structural differences, the spectrophotometric properties of **Glycine Cresol Red** will vary. This information is provided for comparative and contextual purposes only.

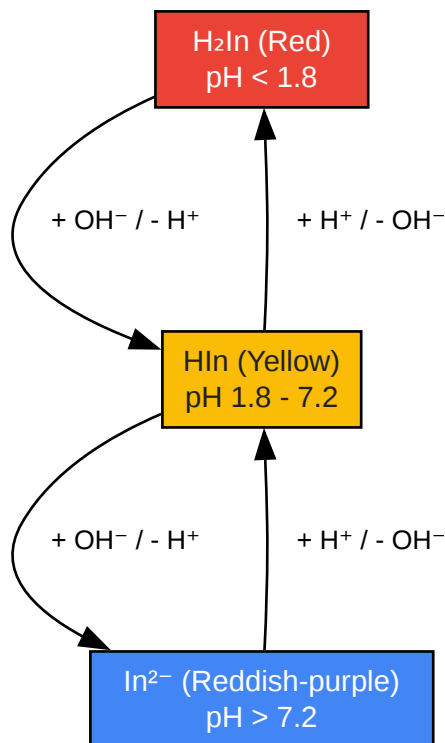
Cresol Red is a sulfonephthalein dye that acts as a pH indicator with two distinct transition ranges.^[3]

Table 2: pH-Dependent Properties of Cresol Red

pH Range	Color Change	Form	λ_{max}
0.2 - 1.8	Red to Yellow	$\text{H}_2\text{In}^+ / \text{HIn}$	~518 nm (protonated)
7.2 - 8.8	Yellow to Reddish-purple	$\text{HIn} / \text{In}^{2-}$	~434 nm (acidic form), ~573 nm (basic form) ^[4]

The change in color corresponds to shifts in the electronic structure of the molecule as it undergoes protonation and deprotonation, altering the extent of the conjugated π -system and thus the wavelength of light absorbed.

pH-Dependent Forms of Cresol Red



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Caption: Equilibrium states of the Cresol Red indicator at different pH levels.

Conclusion

Glycine Cresol Red serves as a valuable tool in analytical chemistry for the spectrophotometric quantification of metal ions. Its utility is derived from its ability to form distinctly colored complexes with these ions. While specific data on the fundamental spectrophotometric properties of the free indicator are sparse in readily accessible literature, its established applications provide a framework for its practical use. For researchers developing new analytical methods, a detailed characterization of the specific metal-**Glycine Cresol Red** complex, including its stoichiometry, formation constant, optimal pH, and molar absorptivity, is essential for achieving accurate and reproducible results. The provided data on the parent

compound, Cresol Red, offers a foundational understanding of the chromophore system from which **Glycine Cresol Red** is derived.

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